

# In-Depth Technical Guide: Safety and Handling of **cis-2-Bromocyclohexanol**

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## Compound of Interest

Compound Name: *cis-2-Bromocyclohexanol*

Cat. No.: *B101969*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from available scientific literature and chemical databases. A comprehensive Safety Data Sheet (SDS) for **cis-2-Bromocyclohexanol** is not readily available in the public domain. Therefore, the following information is provided as a guide and should be supplemented with professional judgment and a thorough risk assessment before handling this chemical. The safety precautions outlined are based on the known properties of the compound and data for analogous chemical structures.

## Chemical and Physical Properties

**cis-2-Bromocyclohexanol** is a halogenated cyclic alcohol. Its properties are crucial for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Reference
Molecular Formula	C6H11BrO	[1]
Molecular Weight	179.05 g/mol	[1]
CAS Number	16536-57-5	[1]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	
Boiling Point	225.5 °C at 760 mmHg	[2]
Flash Point	90.2 °C	[2]
Density	1.519 g/cm <sup>3</sup>	[2]
Synonyms	(1S,2R)-2-bromocyclohexan-1-ol, Cyclohexanol, 2-bromo-, cis-	[1]

## Hazard Identification and GHS Classification

Due to the absence of a specific Safety Data Sheet, a definitive GHS classification for **cis-2-Bromocyclohexanol** is not available. However, based on its chemical structure (a brominated alcohol), it can be inferred that the substance may possess the following hazards.

### Potential Hazards:

- **Acute Toxicity (Oral, Dermal, Inhalation):** Halogenated organic compounds can exhibit toxicity. Assume the compound is harmful if swallowed, in contact with skin, or if inhaled.
- **Skin Corrosion/Irritation:** Brominated compounds can be irritating to the skin and mucous membranes.
- **Serious Eye Damage/Eye Irritation:** As with many organic chemicals, contact with the eyes is likely to cause irritation.
- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation.

### Inferred GHS Classification (Precautionary):

- Pictograms:
  - Health Hazard
  - Irritant
- Signal Word: Warning
- Hazard Statements (Anticipated):
  - H302: Harmful if swallowed.
  - H312: Harmful in contact with skin.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H332: Harmful if inhaled.
  - H335: May cause respiratory irritation.
- Precautionary Statements (Recommended):
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## First-Aid Measures

In the event of exposure to **cis-2-Bromocyclohexanol**, the following first-aid measures are recommended:

- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. Seek medical attention if skin irritation persists.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream, as it may spread the fire.
- **Specific Hazards Arising from the Chemical:** Combustion may produce toxic fumes of hydrogen bromide and carbon oxides.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective clothing.

## Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Handling and Storage

- Precautions for Safe Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist.
- Conditions for Safe Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

## Exposure Controls and Personal Protection

- Engineering Controls: Use of a chemical fume hood is strongly recommended to minimize exposure.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles.
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
  - Respiratory Protection: If the fume hood is not available or if there is a risk of inhalation, use a respirator with an appropriate organic vapor cartridge.

## Stability and Reactivity

- Reactivity: **cis-2-Bromocyclohexanol** is generally stable under normal conditions. Unlike its trans isomer, it is less reactive or inert towards epoxide formation when treated with a base due to conformational constraints.<sup>[3]</sup>
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal handling and storage conditions.
- Conditions to Avoid: Incompatible materials, heat, and flames.

- Incompatible Materials: Strong oxidizing agents, strong bases.
- Hazardous Decomposition Products: Hydrogen bromide, carbon oxides.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **cis-2-Bromocyclohexanol** are not provided in the search results. Researchers should consult relevant synthetic organic chemistry literature for detailed experimental procedures. When conducting any experiment, a thorough risk assessment should be performed, and the safety precautions outlined in this guide should be strictly followed.

## Visualizations

Caption: General laboratory workflow for safely handling **cis-2-Bromocyclohexanol**.

Caption: Logical flow from chemical properties to safe laboratory practices.

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## References

- 1. rel-(1R,2S)-2-Bromocyclohexanol | C<sub>6</sub>H<sub>11</sub>BrO | CID 85481 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of cis-2-Bromocyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101969#safety-and-handling-precautions-for-cis-2-bromocyclohexanol]

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